

Application Note: Spectroscopic Characterization of N-Cbz-pyrazole-1-carboxamidine

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Compound of Interest

Compound Name: *N*-Cbz-pyrazole-1-carboxamidine

CAS No.: 152120-62-2

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Abstract

This application note provides a detailed guide to the spectroscopic analysis of N-(Benzyloxycarbonyl)-1H-pyrazole-1-carboxamidine (**N-Cbz-pyrazole-1-carboxamidine**), a critical reagent in synthetic chemistry. Commonly employed for the guanylation of amines, its purity and structural integrity are paramount for reproducible outcomes in pharmaceutical and materials science research. We present comprehensive protocols and expected results for Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices is explained to provide researchers with a robust framework for validating this reagent.

Introduction

N-Cbz-pyrazole-1-carboxamidine is a stable, electrophilic guanylation agent that facilitates the conversion of primary and secondary amines into guanidines. The guanidinium group is a key structural motif in many biologically active molecules, including the amino acid arginine, and is explored extensively in drug design for its ability to form strong hydrogen bonds. Given

the reagent's reactivity, verifying its structure and purity before use is a critical quality control step. Spectroscopic techniques offer a non-destructive and highly informative method for this purpose. This guide synthesizes data from established literature and predictive models to serve as a benchmark for researchers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

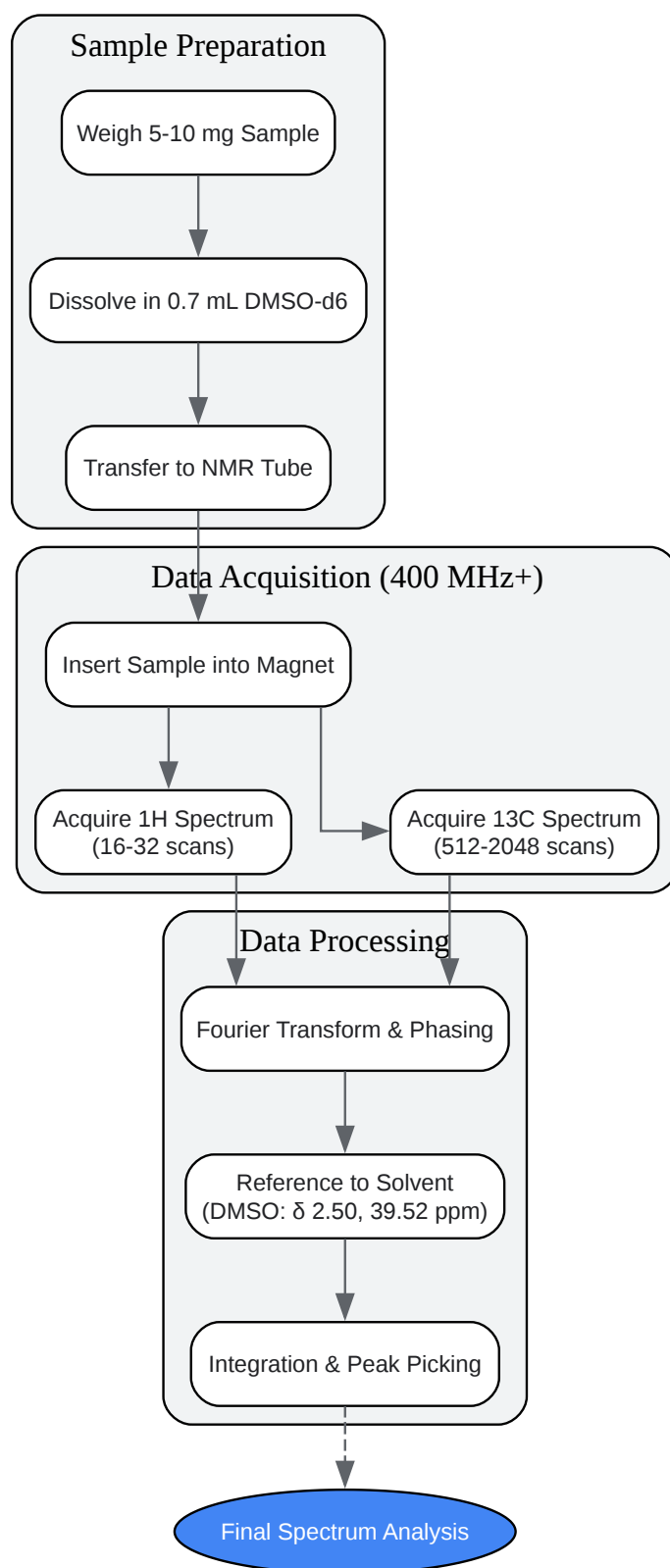
NMR spectroscopy provides the most definitive information regarding the molecular skeleton of the compound, allowing for the unambiguous assignment of protons and carbons.

Rationale & Experimental Protocol

The choice of solvent is critical for NMR analysis. Deuterated dimethyl sulfoxide (DMSO- d_6) is selected for its ability to dissolve the compound and, crucially, to slow down the proton exchange of the N-H protons, allowing them to be observed as distinct signals.

Protocol: NMR Sample Preparation and Acquisition

- Accurately weigh 5-10 mg of **N-Cbz-pyrazole-1-carboxamidine**.
- Dissolve the sample in approximately 0.7 mL of DMSO- d_6 in a clean, dry 5 mm NMR tube.
- Vortex the tube gently until the sample is fully dissolved.
- Place the NMR tube in the spectrometer's autosampler or insert it manually into the magnet.
- Acquire ^1H NMR data on a 400 MHz (or higher) spectrometer, typically using 16-32 scans.
- Acquire ^{13}C NMR data using a proton-decoupled pulse program, typically requiring several hundred to a few thousand scans for adequate signal-to-noise.
- Process the data using appropriate software, referencing the residual DMSO solvent peak at δ 2.50 ppm for ^1H and δ 39.52 ppm for ^{13}C spectra.



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Caption: Workflow for NMR Spectroscopic Analysis.

¹H NMR Data & Interpretation

The ¹H NMR spectrum provides a proton census of the molecule. The expected signals are detailed below.

Table 1: Predicted ¹H NMR Data (400 MHz, DMSO-d₆)

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Rationale
~9.5-10.5	Broad Singlet	1H	NH-Cbz	Carbamate N-H proton, often broad and downfield.
~8.8-9.2	Broad Singlet	2H	C(NH ₂)	Amidine N-H protons, exchangeable and broad.
~8.50	Doublet (d)	1H	H-3 (Pyrazole)	Deshielded by adjacent nitrogen and carboxamidine group.
~7.75	Doublet (d)	1H	H-5 (Pyrazole)	Deshielded by adjacent ring nitrogen.
~7.30-7.45	Multiplet	5H	C ₆ H ₅ (Phenyl)	Aromatic protons of the benzyl group.
~6.60	Triplet (t)	1H	H-4 (Pyrazole)	Coupled to both H-3 and H-5.

| ~5.25 | Singlet (s) | 2H | CH₂ (Benzyl) | Benzylic protons adjacent to the carbamate oxygen. |

Interpretation: The pyrazole ring protons (H-3, H-4, H-5) exhibit a characteristic coupling pattern, confirming the N1-substitution. The downfield shifts of H-3 and H-5 are consistent with their proximity to the electronegative nitrogen atoms[1][2]. The benzylic CH₂ singlet and the 5-proton multiplet in the aromatic region are hallmark signals for the Cbz (benzyloxycarbonyl) protecting group. The broad singlets for the N-H protons are indicative of their acidic nature and exchange with residual water in the solvent.

¹³C NMR Data & Interpretation

The ¹³C NMR spectrum reveals the carbon framework of the molecule.

Table 2: Predicted ¹³C NMR Data (101 MHz, DMSO-d₆)

Chemical Shift (δ ppm)	Assignment	Rationale
~155.0	C=O (Carbamate)	Carbonyl carbon of the Cbz group, deshielded by two oxygen atoms.
~152.5	C(NH ₂) (Amidine)	Guanidinyll carbon, highly deshielded by three nitrogen atoms.
~144.0	C-3 (Pyrazole)	Deshielded due to proximity to two nitrogen atoms.
~136.5	Quaternary C (Phenyl)	The ipso-carbon of the phenyl ring attached to the CH ₂ group.
~131.0	C-5 (Pyrazole)	Less deshielded than C-3.
~128.8	Aromatic CH	Phenyl carbons (ortho, meta).
~128.2	Aromatic CH	Phenyl carbon (para).
~110.0	C-4 (Pyrazole)	The most upfield of the pyrazole ring carbons.

| ~67.0 | CH₂ (Benzyl) | Benzylic carbon adjacent to an oxygen atom. |

Interpretation: The spectrum is characterized by three key downfield signals for the carbamate carbonyl, the amidine carbon, and the C-3 of the pyrazole ring. The assignment of the pyrazole carbons (C-3, C-4, C-5) is well-established, with C-3 and C-5 appearing significantly downfield from C-4[3][4]. The Cbz group carbons are identified by the carbonyl signal (~155 ppm), the benzylic CH₂ (~67 ppm), and the cluster of aromatic signals between 128-137 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

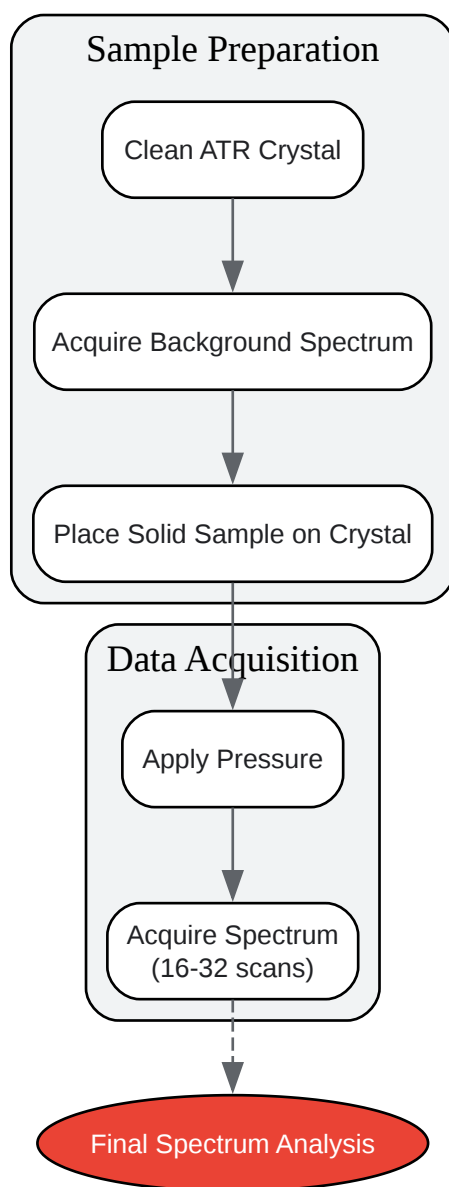
FT-IR spectroscopy is a rapid and effective technique for confirming the presence of key functional groups.

Rationale & Experimental Protocol

Attenuated Total Reflectance (ATR) is the preferred method as it requires minimal sample preparation and is non-destructive. A clean, solid sample is pressed against the ATR crystal (typically diamond or germanium) to acquire the spectrum.

Protocol: ATR-FTIR Acquisition

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background scan.
- Place a small amount of the solid **N-Cbz-pyrazole-1-carboxamidine** sample onto the crystal.
- Apply pressure using the built-in clamp to ensure good contact between the sample and the crystal.
- Acquire the spectrum, typically by co-adding 16-32 scans in the 4000-400 cm⁻¹ range.
- Clean the crystal thoroughly after the measurement.



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Caption: Workflow for ATR-FTIR Spectroscopic Analysis.

IR Data & Interpretation

The IR spectrum should display characteristic absorption bands corresponding to the molecule's functional groups.

Table 3: Characteristic IR Absorption Bands

Frequency (cm ⁻¹)	Intensity	Assignment	Functional Group
3450 - 3300	Medium, Broad	N-H Stretch	Amidine (-NH ₂)
3150 - 3050	Medium	C-H Stretch	Aromatic (Phenyl & Pyrazole)
~1725	Strong, Sharp	C=O Stretch	Carbamate (-O-C=O)
~1660	Strong	C=N Stretch	Carboxamidine
1600 - 1450	Medium-Strong	C=C / C=N Stretch	Aromatic & Heterocyclic Rings
1250 - 1200	Strong	C-N Stretch	Amidine & Carbamate

| ~1100 | Strong | C-O Stretch | Carbamate |

Interpretation: The most prominent feature will be the strong, sharp carbonyl (C=O) stretch of the Cbz group around 1725 cm⁻¹[5]. The broad absorptions in the 3300-3450 cm⁻¹ region are characteristic of the N-H stretching vibrations of the primary amidine group[6]. The C=N stretch of the carboxamidine and the various C=C and C=N stretches from the pyrazole and phenyl rings create a complex but informative fingerprint region between 1450 and 1660 cm⁻¹.

Mass Spectrometry (MS)

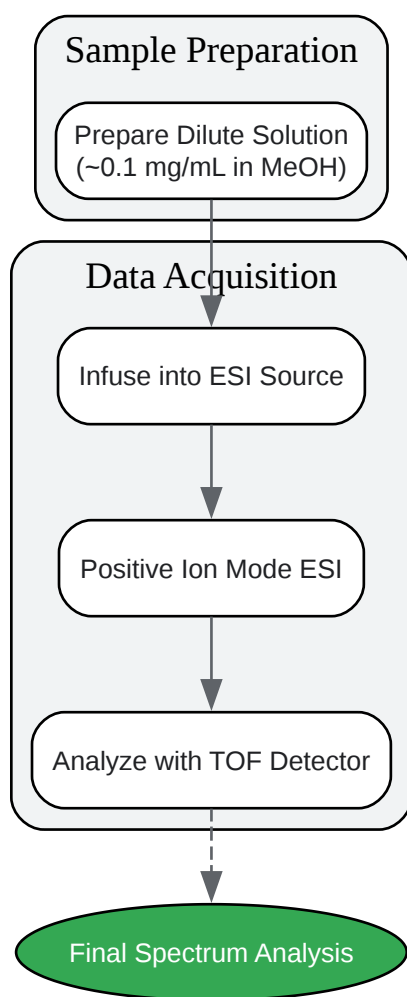
MS is used to determine the molecular weight of the compound, thereby confirming its elemental composition.

Rationale & Experimental Protocol

Electrospray Ionization (ESI) is a soft ionization technique ideal for this type of molecule, as it typically produces the protonated molecular ion [M+H]⁺ with minimal fragmentation. A Time-of-Flight (TOF) analyzer is used for high-resolution mass measurement, allowing for the confirmation of the molecular formula.

Protocol: ESI-TOF MS Acquisition

- Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Infuse the solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Acquire the mass spectrum in positive ion mode over a mass range of m/z 100-500.
- Calibrate the instrument using a known standard to ensure high mass accuracy.
- Analyze the resulting spectrum for the $[\text{M}+\text{H}]^+$ ion.



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Caption: Workflow for ESI-TOF Mass Spectrometry Analysis.

Mass Spectrometry Data & Interpretation

The mass spectrum provides direct evidence of the compound's molecular formula.

Table 4: High-Resolution Mass Spectrometry Data

Molecular Formula	Calculated Mass (m/z)	Observed Mass (m/z)	Ion Species
C ₁₂ H ₁₂ N ₄ O ₂	244.0960	Expected within 5 ppm	[M]

| C₁₂H₁₃N₄O₂⁺ | 245.1033 | Expected within 5 ppm | [M+H]⁺ |

Interpretation: The primary goal is to observe the protonated molecular ion, [M+H]⁺, at an m/z value that corresponds to the calculated exact mass plus the mass of a proton[7][8]. For C₁₂H₁₂N₄O₂, the expected m/z for the [M+H]⁺ ion is 245.1033. Observation of this ion with an accuracy of <5 ppm provides high confidence in the assigned molecular formula. Common fragmentation patterns for pyrazole derivatives can include the loss of small molecules like HCN, though this is minimized under soft ESI conditions.

Conclusion

The combination of NMR, FT-IR, and Mass Spectrometry provides a comprehensive and self-validating characterization of **N-Cbz-pyrazole-1-carboxamidine**. ¹H and ¹³C NMR confirm the covalent structure and isomeric purity, FT-IR verifies the presence of all key functional groups, and high-resolution MS confirms the elemental composition. Following these protocols allows researchers in drug development and chemical synthesis to confidently assess the quality and identity of this essential guanylation reagent, ensuring the integrity and reproducibility of their scientific work.

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